In-Depth Technical Guide: Discovery and Synthesis of GSK163090

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name: *GSK163929*

Cat. No.: *B8627810*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the discovery, synthesis, and pharmacological profile of GSK163090, a potent and selective 5-HT1A/1B/1D receptor antagonist. The information is intended for researchers, scientists, and professionals involved in drug development.

Introduction

GSK163090, chemically known as 1-(3-{2-[4-(2-methyl-5-quinolinyl)-1-piperazinyl]ethyl}phenyl)-2-imidazolidinone, is an investigational compound identified by GlaxoSmithKline. It was developed as a selective antagonist for the serotonin 1A, 1B, and 1D receptors. These receptors, particularly the 5-HT1A and 5-HT1B autoreceptors, play a crucial role in the negative feedback regulation of serotonin release. By blocking these autoreceptors, GSK163090 is hypothesized to produce a rapid increase in synaptic serotonin levels, potentially leading to a faster onset of antidepressant and anxiolytic effects compared to traditional selective serotonin reuptake inhibitors (SSRIs).

The discovery of GSK163090 stemmed from a lead optimization program aimed at identifying a selective 5-HT1 receptor pan-antagonist with drug-like properties. The starting point was a

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dual-acting 5-HT1 antagonist/SSRI lead compound. Through systematic medicinal chemistry efforts, the SSRI activity was successfully removed while maintaining potent affinity for the 5-HT1A, 5-HT1B, and 5-HT1D receptors.[1][2]

Synthesis of GSK163090

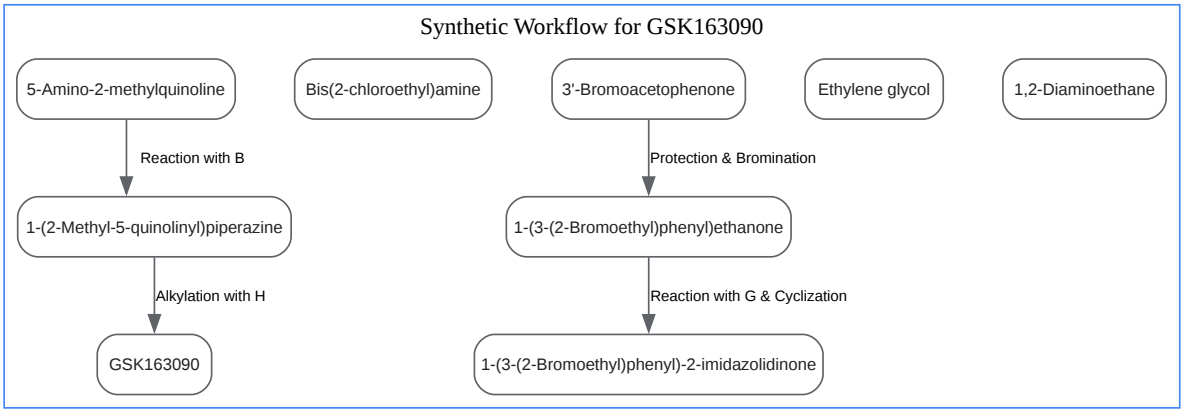
The synthesis of GSK163090 can be accomplished through a multi-step process as detailed in the primary scientific literature. The key steps involve the formation of the piperazine and imidazolidinone moieties and their subsequent coupling.

Experimental Protocol: Synthesis of 1-(3-{2-[4-(2-methyl-5-quinolinyl)-1-piperazinyl]ethyl}phenyl)-2-imidazolidinone (GSK163090)

A detailed synthetic route is outlined in the Journal of Medicinal Chemistry, 2010, Vol. 53, No. 23. The general approach involves the preparation of two key intermediates: 1-(2-methyl-5-quinolinyl)piperazine and 1-(3-(2-bromoethyl)phenyl)-2-imidazolidinone. The final step is the alkylation of the piperazine with the bromoethylphenyl-imidazolidinone derivative.

Note: The following is a generalized representation of the synthetic scheme and requires access to the full publication for specific reaction conditions, reagents, and purification methods.

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Caption: Generalized synthetic workflow for GSK163090.

Quantitative Data

The pharmacological profile of GSK163090 has been characterized through a series of in vitro and in vivo studies. The key quantitative data are summarized in the tables below.

Table 1: In Vitro Receptor Binding Affinities and Functional Activity

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Target	Binding Affinity (pKi)	Functional Activity (pA2/pIC50)
Human 5-HT1A	9.4	9.1 (pA2)
Human 5-HT1B	8.5	8.2 (pA2)
Human 5-HT1D	9.7	9.5 (pA2)
Human Serotonin Transporter (SerT)	6.1	-
Human Dopamine D2 Receptor	< 6.0	-
Human Dopamine D3 Receptor	< 6.0	-
Human α1A-Adrenergic Receptor	7.1	6.9 (pIC50)

Data extracted from Leslie et al., J Med Chem, 2010.

Table 2: Preclinical Pharmacokinetic Profile in Rats

Parameter	Intravenous (0.5 mg/kg)	Oral (2 mg/kg)
Clearance (mL/min/kg)	23	-
Volume of Distribution (L/kg)	5.8	-
Half-life (h)	3.0	4.1
Cmax (ng/mL)	-	138
Tmax (h)	-	1.5
Oral Bioavailability (%)	-	65

Data extracted from Leslie et al., J Med Chem, 2010.

Table 3: In Vivo Efficacy Data

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Animal Model	Endpoint	Dose	Result
Rat Forced Swim Test	Immobility Time	3, 10, 30 mg/kg p.o.	Significant reduction at 10 and 30 mg/kg
Rat Marble Burying Assay	Number of Marbles Buried	3, 10, 30 mg/kg p.o.	Significant reduction at 10 and 30 mg/kg

Data extracted from Leslie et al., J Med Chem, 2010.

Experimental Protocols

Detailed experimental protocols are essential for the replication and validation of scientific findings. The following sections provide an overview of the key assays used to characterize GSK163090.

Radioligand Binding Assays

Objective: To determine the binding affinity of GSK163090 for various receptors and transporters.

General Procedure:

- Cell membranes expressing the target receptor (e.g., CHO-K1 cells for human 5-HT1A, 5-HT1B, 5-HT1D) are prepared.
- Membranes are incubated with a specific radioligand (e.g., [3H]8-OH-DPAT for 5-HT1A, [125I]GTI for 5-HT1B, [3H]5-HT for 5-HT1D) and varying concentrations of the test compound (GSK163090).
- Non-specific binding is determined in the presence of a high concentration of an unlabeled competing ligand.
- After incubation, the bound and free radioligand are separated by rapid filtration through glass fiber filters.
- The radioactivity retained on the filters is measured by liquid scintillation counting.

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- The IC50 values are calculated from competition curves and converted to Ki values using the Cheng-Prusoff equation.

In Vivo Microdialysis

Objective: To measure the effect of GSK163090 on extracellular serotonin levels in the brain of freely moving rats.

General Procedure:

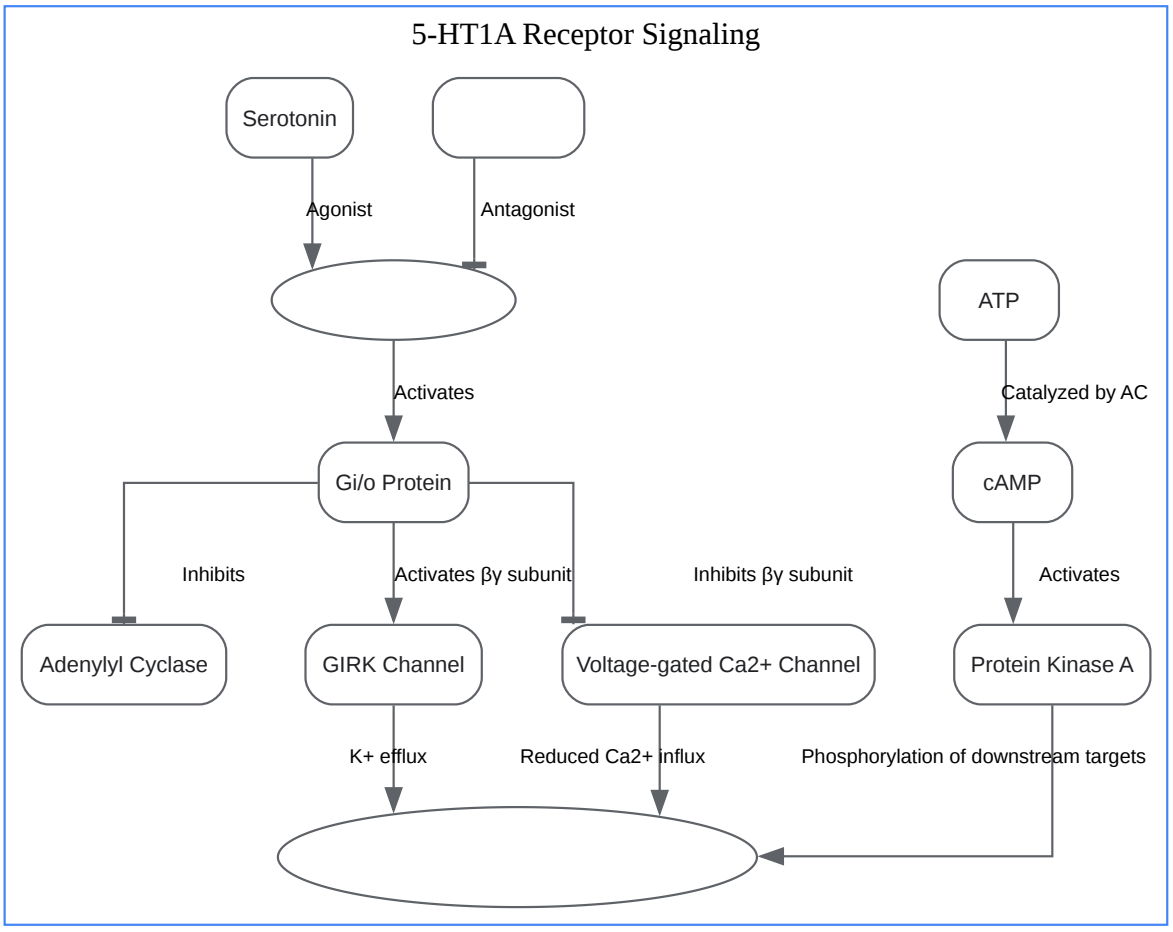
- Guide cannulae are surgically implanted into the desired brain region (e.g., ventral hippocampus) of anesthetized rats.
- After a recovery period, a microdialysis probe is inserted through the guide cannula.
- The probe is perfused with artificial cerebrospinal fluid (aCSF) at a constant flow rate.
- Dialysate samples are collected at regular intervals before and after the administration of GSK163090 or vehicle.
- The concentration of serotonin in the dialysate samples is quantified using high-performance liquid chromatography with electrochemical detection (HPLC-ED).
- Changes in extracellular serotonin levels are expressed as a percentage of the baseline pre-drug administration levels.

Signaling Pathways

GSK163090 exerts its pharmacological effects by antagonizing the 5-HT1A, 5-HT1B, and 5-HT1D receptors. These are all G protein-coupled receptors (GPCRs) that are negatively coupled to adenylyl cyclase through the inhibitory G protein, Gi/o.

5-HT1A Receptor Signaling Pathway

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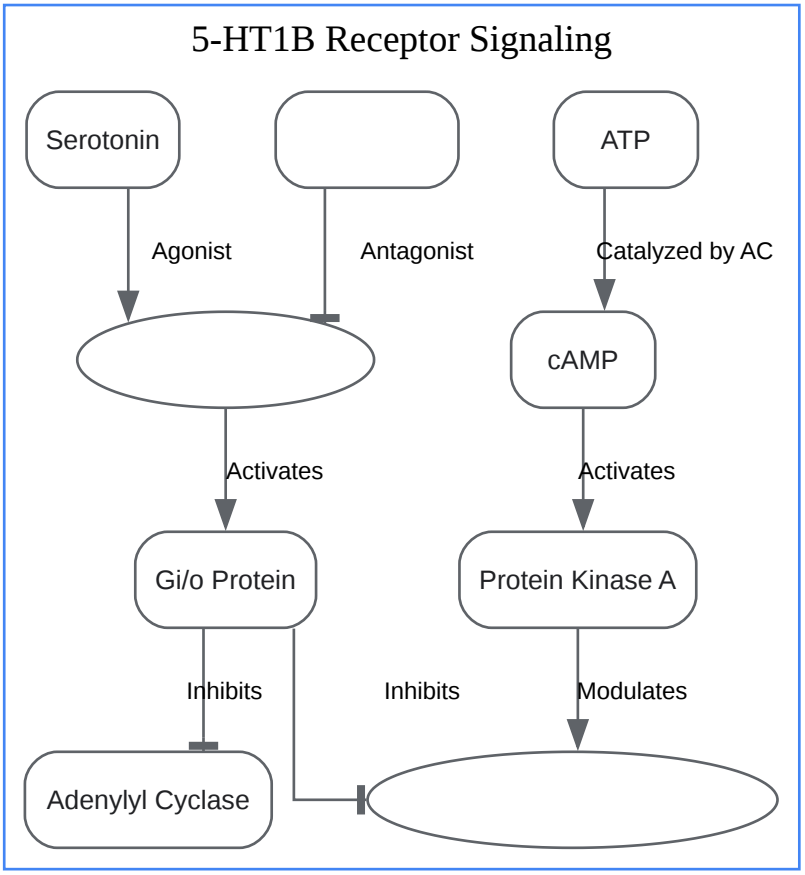


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Caption: Simplified 5-HT1A receptor signaling pathway.

5-HT1B Receptor Signaling Pathway

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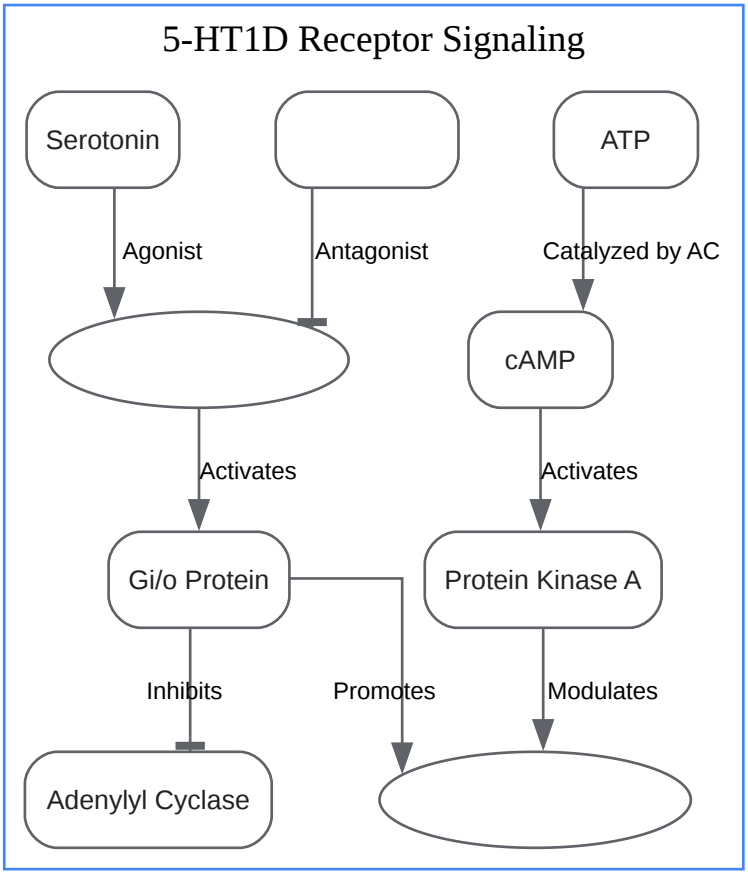


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Caption: Simplified 5-HT1B receptor signaling pathway.

5-HT1D Receptor Signaling Pathway

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Caption: Simplified 5-HT1D receptor signaling pathway.

Clinical Development

GSK163090 has been investigated in early-phase clinical trials to assess its safety, tolerability, and pharmacokinetic profile in humans. Publicly available information from clinical trial registries (e.g., ClinicalTrials.gov) indicates the completion of Phase I studies (NCT00536679, NCT00559299) and a Phase II study in patients with major depressive disorder (NCT00896363). The detailed results of these trials have not been fully published in peer-reviewed literature.

Conclusion

GSK163090 is a potent and selective 5-HT1A/1B/1D receptor antagonist that emerged from a focused medicinal chemistry effort. Its preclinical profile demonstrates the desired

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pharmacological activity of blocking serotonin autoreceptors, leading to increased synaptic serotonin levels. This technical guide has provided a summary of its discovery, synthesis, quantitative pharmacological data, and the signaling pathways through which it is proposed to act. Further disclosure of clinical trial data will be necessary to fully understand the therapeutic potential of GSK163090.

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References

- 1. pubs.acs.org [pubs.acs.org]
- 2. Discovery of 1-(3-{2-[4-(2-methyl-5-quinolinyl)-1-piperazinyl]ethyl}phenyl)-2-imidazolidinone (GSK163090), a Potent, selective, and orally active 5-HT1A/B/D receptor antagonist - PubMed [pubmed.ncbi.nlm.nih.gov]
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